

Personal protective equipment for handling (-)-Dendrobin

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Compound of Interest

Compound Name: (-)-Dendrobin

Cat. No.: B1256295

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Essential Safety and Handling Guide for (-)-Dendrobine

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **(-)-Dendrobine**. Adherence to these procedural steps is essential for ensuring laboratory safety and mitigating potential risks associated with this potent alkaloid.

Hazard Assessment and Classification

While a specific Globally Harmonized System (GHS) classification for **(-)-Dendrobine** is not officially established, based on available toxicity data, a conservative hazard assessment is warranted. When given in fatal doses, death is typically caused by convulsions^[1]. The minimum lethal doses administered intravenously have been determined for several animal models, indicating significant toxicity^[1]. Therefore, **(-)-Dendrobine** should be handled as a highly toxic compound.

Proposed GHS Classification

Element	Recommendation
Pictograms	 alt text  alt text
Signal Word	Danger
Hazard Statements	H300: Fatal if swallowedH310: Fatal in contact with skinH330: Fatal if inhaledH370: Causes damage to organs
Precautionary Statements	P201: Obtain special instructions before use.P260: Do not breathe dust/fume/gas/mist/vapors/spray.P262: Do not get in eyes, on skin, or on clothing.P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P405: Store locked up.P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data Summary

The following table summarizes key quantitative data for **(-)-Dendrobine**.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₅ NO ₂	[2][3]
Molecular Weight	263.38 g/mol	[3][4]
Appearance	Colorless solid	[1]
Melting Point	135-136 °C	[4]
Solubility	Soluble in ether and chloroform; sparingly soluble in ethanol and water.	[5]
LD ₅₀ (Mouse, IV)	20 mg/kg	[1]
LD ₅₀ (Rat, IV)	20 mg/kg	[1]
LD ₅₀ (Guinea Pig, IV)	22 mg/kg	[1]
LD ₅₀ (Rabbit, IV)	17 mg/kg	[1]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical line of defense when handling (-)-**Dendrobine**. The following table outlines the minimum required PPE.

Task	Eye Protection	Hand Protection	Respiratory Protection	Protective Clothing
Weighing and Transfer of Solid	Chemical splash goggles	2 pairs of nitrile gloves	NIOSH-approved N95 or higher-rated respirator	Fully-buttoned lab coat, disposable sleeves
Preparation of Solutions	Chemical splash goggles	Nitrile gloves	Not required if in a certified chemical fume hood	Fully-buttoned lab coat
Handling of Dilute Solutions	Safety glasses with side shields	Nitrile gloves	Not required	Fully-buttoned lab coat

Note on Gloves: Nitrile gloves provide good general protection against many chemicals, including alkaloids[6][7]. However, for prolonged contact or handling of concentrated solutions, it is advisable to consult specific chemical resistance guides or the glove manufacturer's recommendations. Always inspect gloves for any signs of degradation or punctures before and during use. Change gloves immediately if they become contaminated.

Step-by-Step Handling Procedures

Engineering Controls: All work with solid **(-)-Dendrobine** or concentrated solutions must be performed in a certified chemical fume hood or a glove box to minimize inhalation exposure.

Personal Hygiene:

- Wash hands thoroughly with soap and water before leaving the laboratory.
- Do not eat, drink, smoke, or apply cosmetics in areas where **(-)-Dendrobine** is handled.

Weighing and Solution Preparation Protocol:

- Don all required PPE as specified in the table above.
- Perform all operations within a chemical fume hood or other containment device.

- Carefully weigh the desired amount of solid **(-)-Dendrobine** onto a tared weigh paper or into a suitable container. Avoid creating dust.
- To prepare a solution, slowly add the solvent to the solid to prevent splashing.
- If sonication is required to dissolve the solid, ensure the container is securely capped.
- Thoroughly decontaminate all surfaces and equipment after use.

Emergency Procedures

Spill Response:

- Minor Spill (Solid or Solution):
 - Alert others in the area.
 - Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite or a chemical absorbent pad).
 - For solid spills, gently wet the absorbent material to prevent dust generation.
 - Carefully scoop the contained spill into a clearly labeled hazardous waste container.
 - Decontaminate the spill area with a suitable laboratory detergent and then wipe with 70% ethanol.
 - Dispose of all contaminated materials as hazardous waste.
- Major Spill:
 - Evacuate the laboratory immediately.
 - Alert your supervisor and institutional safety office.
 - Prevent entry to the area.
 - Wait for trained emergency response personnel to handle the cleanup.

First Aid:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

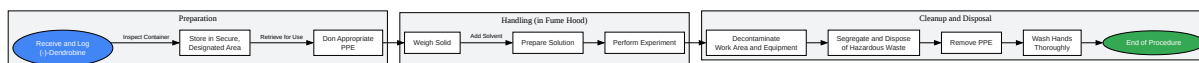
Disposal Plan

All waste materials contaminated with **(-)-Dendrobine** must be treated as hazardous waste and disposed of in accordance with institutional and local regulations.

- Solid Waste: Collect unused **(-)-Dendrobine** powder and any contaminated disposable labware (e.g., gloves, weigh papers, pipette tips) in a dedicated, clearly labeled, and sealed hazardous waste container.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Liquid Waste: Collect all solutions containing **(-)-Dendrobine** in a dedicated, clearly labeled, and sealed hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's waste management guidelines.[\[10\]](#)[\[11\]](#)
- Empty Containers: "Empty" containers that held solid **(-)-Dendrobine** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. The rinsed container can then be disposed of according to institutional policy.[\[11\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **(-)-Dendrobine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **(-)-Dendrobine**.

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